

Acenaphthene-5-boronic acid physical and chemical properties

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Compound of Interest

Compound Name: *Acenaphthene-5-boronic acid*

Cat. No.: *B071097*

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An In-depth Technical Guide to Acenaphthene-5-boronic Acid

For Researchers, Scientists, and Drug Development Professionals

Acenaphthene-5-boronic acid is a versatile synthetic intermediate belonging to the class of boronic acids. Its unique structure, featuring a polycyclic acenaphthene core coupled with a reactive boronic acid moiety, makes it a valuable building block in organic synthesis, particularly in the formation of carbon-carbon bonds through palladium-catalyzed cross-coupling reactions. This guide provides a comprehensive overview of its physical and chemical properties, experimental protocols, and key applications.

Core Physical and Chemical Properties

Acenaphthene-5-boronic acid is a solid at room temperature. While some sources indicate that it may contain varying amounts of its anhydride, its fundamental properties are summarized below.^{[1][2]}

Property	Value	Reference
CAS Number	183158-33-0	[1][2]
Molecular Formula	C ₁₂ H ₁₁ BO ₂	[2][3]
Molecular Weight	198.03 g/mol	[2][3]
Melting Point	>300 °C	[4]
Boiling Point	Data not available	
Solubility	Data not available	

Spectroscopic Data

Detailed spectroscopic studies have been conducted to elucidate the structure and electronic properties of **Acenaphthene-5-boronic acid**.

Spectrum	Key Features
¹ H NMR	The proton NMR spectrum of the parent acenaphthene shows a singlet for the methylene protons and distinct signals for the aromatic protons. For 5-substituted acenaphthenes, the chemical shifts of the aromatic protons are influenced by the nature of the substituent.
¹³ C NMR	The carbon NMR spectrum provides detailed information about the carbon framework of the molecule.
FT-IR	The infrared spectrum reveals characteristic vibrational modes of the molecule, including those associated with the boronic acid group and the acenaphthene core.
Mass Spectrometry	Mass spectrometry confirms the molecular weight of the compound.

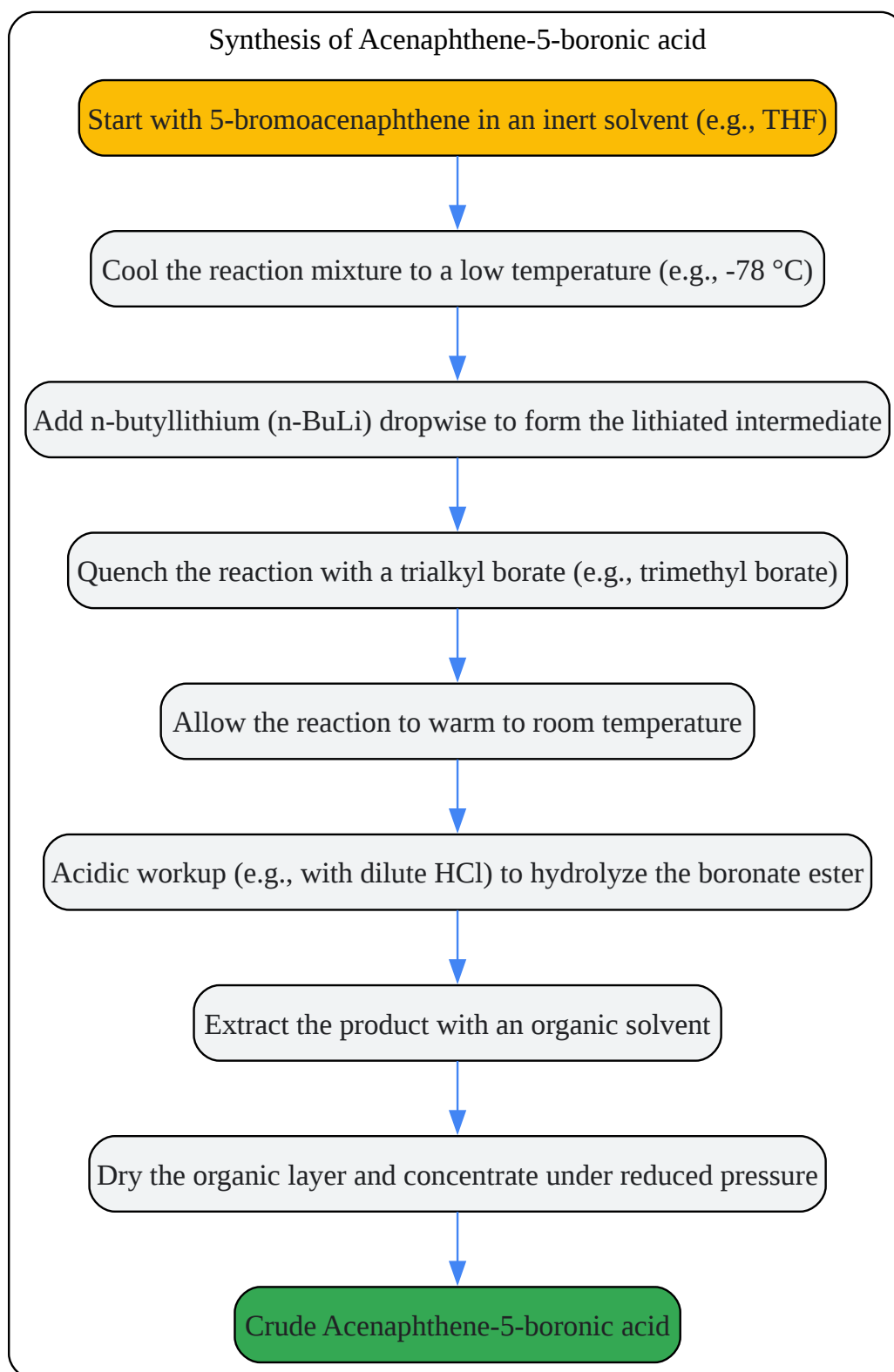
Experimental Protocols

Synthesis of Acenaphthene-5-boronic acid

A common route for the synthesis of aryl boronic acids involves the reaction of an aryl halide with an organolithium reagent followed by quenching with a trialkyl borate. For **Acenaphthene-5-boronic acid**, a potential synthetic pathway starts from 5-bromoacenaphthene.

Reaction Scheme:

Illustrative Experimental Workflow for Synthesis:



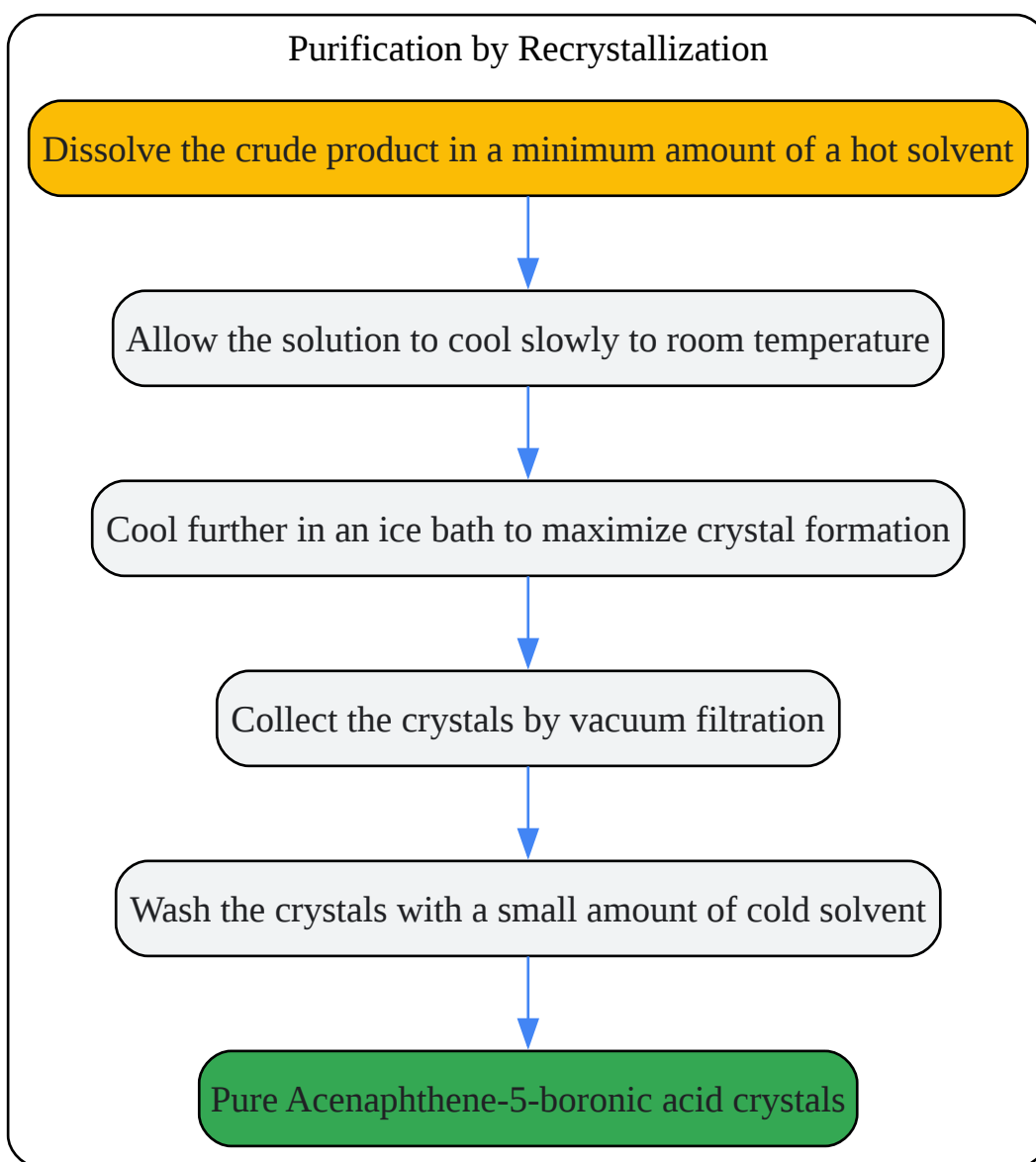
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Caption: Synthetic workflow for **Acenaphthene-5-boronic acid**.

Purification

Purification of the crude product is typically achieved by recrystallization or column chromatography. The choice of solvent for recrystallization is critical and should be determined experimentally.

Illustrative Experimental Workflow for Purification:



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Caption: Purification workflow for **Acenaphthene-5-boronic acid**.

Applications in Suzuki-Miyaura Cross-Coupling

Acenaphthene-5-boronic acid is a key substrate in Suzuki-Miyaura cross-coupling reactions, a powerful method for constructing biaryl compounds. This reaction involves the palladium-catalyzed coupling of a boronic acid with an aryl or vinyl halide.

General Reaction Scheme:

Where Ar-X is an aryl halide.

Catalytic Cycle of the Suzuki-Miyaura Coupling Reaction:

Caption: The catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

This reaction's versatility and tolerance of a wide range of functional groups have made it a cornerstone of modern organic synthesis, with significant applications in drug discovery and materials science.

Safety Information

According to the Safety Data Sheet, **Acenaphthene-5-boronic acid** should be handled with care. Standard laboratory safety precautions, including the use of personal protective equipment such as gloves and safety glasses, should be followed.^[5] It is important to avoid dust formation and inhalation.^[5] In case of contact with skin or eyes, rinse immediately with plenty of water.^[5] For firefighting, use dry chemical, carbon dioxide, or alcohol-resistant foam.^[5]

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